

Comprehensive Safety and Handling Guide for (2S)-1,1-dimethoxypropan-2-amine

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Compound of Interest

Compound Name: (2S)-1,1-dimethoxypropan-2-amine

Cat. No.: B042682

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This guide provides essential safety, handling, and disposal information for **(2S)-1,1-dimethoxypropan-2-amine** (CAS No. 57390-38-2 for the racemic mixture) to ensure the safety of researchers, scientists, and drug development professionals. The following procedures are based on available data for the racemic form, 1,1-dimethoxypropan-2-amine, and structurally similar compounds due to the absence of a specific Safety Data Sheet (SDS) for the (2S)-enantiomer.

Physicochemical and Hazard Data

The quantitative data available for 1,1-dimethoxypropan-2-amine, the racemic form of the target compound, is summarized below. This information is critical for understanding its potential hazards.

Property	Value	Source
Molecular Formula	C ₅ H ₁₃ NO ₂	--INVALID-LINK--
Molecular Weight	119.16 g/mol	--INVALID-LINK--
Boiling Point	149.3°C at 760 mmHg	--INVALID-LINK--
Flash Point	44.1°C	--INVALID-LINK--
Density	0.929 g/cm ³	--INVALID-LINK--
Vapor Pressure	4.06 mmHg at 25°C	--INVALID-LINK--
Hazards	Flammable, likely corrosive and irritant	Based on data for similar compounds like (S)-(+)-1-Methoxy-2-propylamine which causes severe skin burns and eye damage and is flammable. [1]

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory to minimize exposure and ensure personal safety.

Equipment	Specifications
Eye and Face Protection	Chemical safety goggles and a face shield. [1]
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber, neoprene).
Skin and Body Protection	A lab coat, long pants, and closed-toe shoes are required. For larger quantities or in case of splashes, a chemical-resistant apron or suit should be worn. [1]
Respiratory Protection	Use in a well-ventilated area, preferably a chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge is necessary. [2]

Experimental Protocols: Handling and Disposal

The following step-by-step procedures for handling and disposal must be followed to mitigate risks.

Handling Protocol:

- Preparation:
 - Ensure a chemical fume hood is operational and available.
 - Verify that an eyewash station and safety shower are accessible and unobstructed.[\[2\]](#)
 - Gather all necessary PPE and ensure it is in good condition.
 - Prepare all required equipment and reagents before handling the chemical.
- Handling the Chemical:
 - Conduct all work with **(2S)-1,1-dimethoxypropan-2-amine** inside a certified chemical fume hood.[\[1\]](#)

- Ground all equipment to prevent static discharge, as the compound is flammable.[1]
- Use only non-sparking tools.[1]
- Avoid inhalation of vapors and direct contact with skin and eyes.[1]
- Keep the container tightly closed when not in use.[1]
- Keep away from heat, sparks, open flames, and other sources of ignition.[1]
- In Case of a Spill:
 - Evacuate the area immediately.
 - Remove all ignition sources.
 - Ventilate the area.
 - Absorb the spill with an inert, non-combustible material (e.g., sand, vermiculite).
 - Collect the absorbed material into a sealed, labeled container for proper disposal.
 - Clean the spill area thoroughly with a suitable solvent.

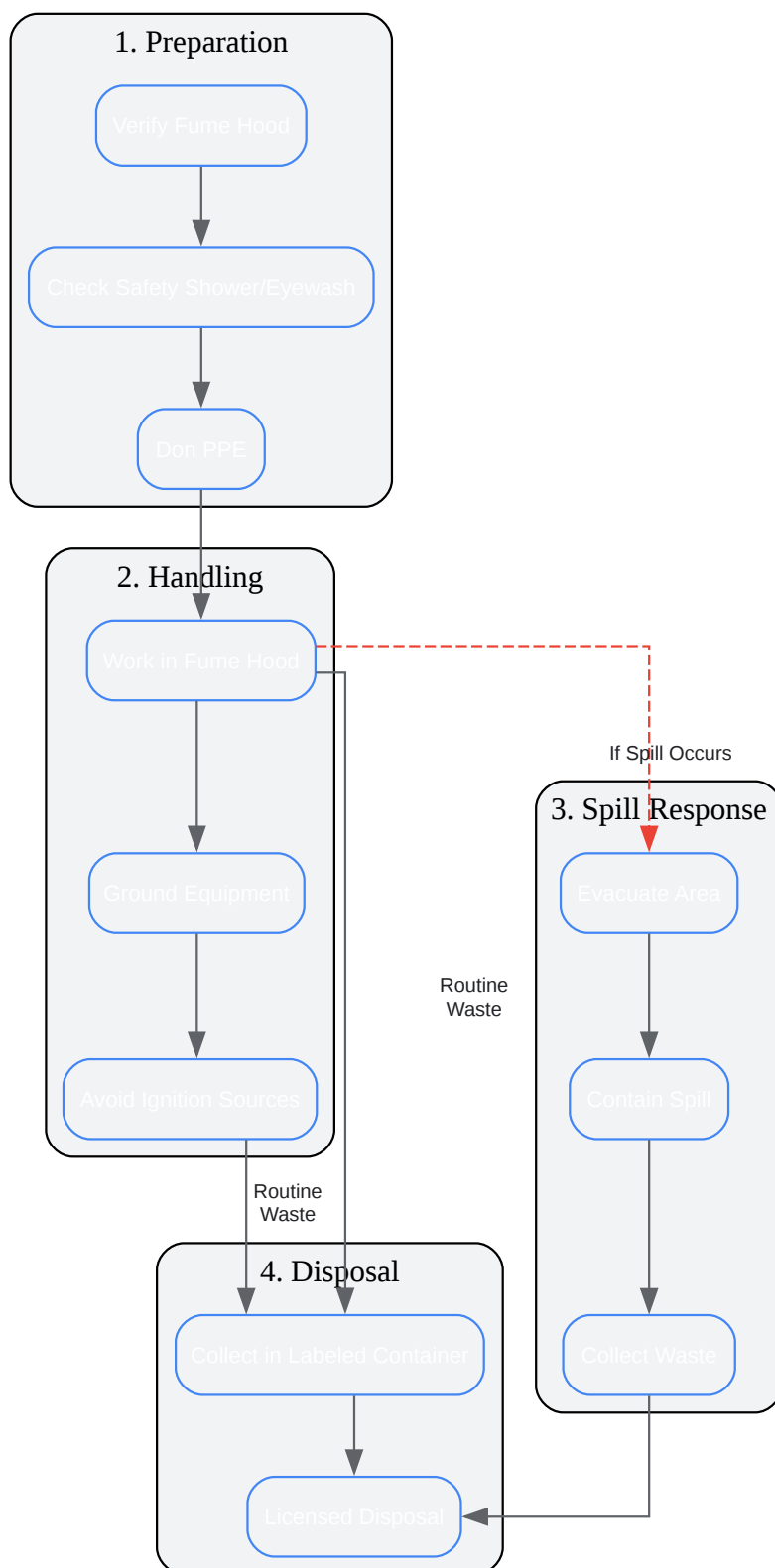
Disposal Protocol:

- Waste Collection:
 - Collect all waste containing **(2S)-1,1-dimethoxypropan-2-amine** in a designated, properly labeled, and sealed container.
 - Do not mix with incompatible waste streams.
- Disposal:
 - Dispose of the chemical waste through a licensed hazardous waste disposal company.
 - Follow all local, state, and federal regulations for hazardous waste disposal.

- Do not dispose of down the drain or in the regular trash.[1]

Workflow and Safety Relationships

The following diagram illustrates the logical workflow for the safe handling of **(2S)-1,1-dimethoxypropan-2-amine**, from preparation to disposal.



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Caption: Safe handling workflow for **(2S)-1,1-dimethoxypropan-2-amine**.

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